

# Application Notes and Protocols for Iopromide-Enhanced Angiography

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These application notes provide a comprehensive overview of the image acquisition parameters and protocols for angiography enhanced with iopromide-based contrast agents, such as Ultravist. Iopromide is a nonionic, low-osmolar iodinated contrast medium widely used to enhance the visibility of vascular structures in various imaging modalities.[1][2][3]

## Overview of Iopromide-Enhanced Angiography

Iopromide-based contrast agents are utilized in several diagnostic and interventional imaging procedures to opacify blood vessels, allowing for detailed visualization of their anatomy and pathology.[1] The tri-iodinated benzene ring structure of iopromide effectively attenuates X-rays, providing the contrast necessary for clear imaging.[3][4] Common applications include computed tomography (CT) angiography, digital subtraction angiography (DSA), and conventional angiography.[1][5]

## Quantitative Data Summary

The following tables summarize key quantitative parameters for the use of iopromide in various angiographic procedures. These values are derived from publicly available product information and clinical literature and should be considered as a guide.[6][7][8] Specific parameters may need to be adjusted based on the imaging equipment, patient characteristics, and the specific research question.

Table 1: Iopromide Concentration and General Dosage[1][8]

Parameter	Value
Available Concentrations	150, 240, 300, 370 mg Iodine/mL
Administration Route	Intravenous (IV) or Intra-arterial (IA)
General Dosage Principle	Dose is adjusted based on the imaging procedure, patient's body weight, and the specific area of examination.[1]

Table 2: Intra-arterial Angiography Dosage Guidelines[6][7]

Procedure	Concentration (mgI/mL)	Single Injection Volume (mL)	Maximum Cumulative Dose (mL)
Cerebral Arteriography	300	Carotid: 3-12, Vertebral: 4-12	150
Coronary Arteriography & Left Ventriculography	370	Right/Left Coronary: 3-14, Left Ventricle: 30-60	225
Aortography & Visceral Angiography	370	Proportional to blood flow	225
Peripheral Arteriography	300	Subclavian/Femoral: 5-40, Aortic Bifurcation: 25-50	250
Digital Subtraction Angiography (DSA)	150	Carotid: 6-10, Vertebral: 4-8, Aorta: 20-50	250

Table 3: Intravenous Angiography and CT Dosage Guidelines[6][7]

Procedure	Concentration (mgI/mL)	Administration Details	Maximum Cumulative Dose (mL)
Digital Subtraction Angiography (DSA)	300 / 370	Bolus injection: 30-60 mL at 8-20 mL/sec	Not specified
Contrast Enhanced CT (Head)	300 / 370	41-200 mL	162-200
Contrast Enhanced CT (Body)	300 / 370	Bolus or rapid infusion: 41-200 mL	162-200
Excretory Urography	300	~1.0 mL/kg body weight	100
Peripheral Venography	240	Varies by examination area	Not specified

Table 4: General Image Acquisition Parameters for CT Angiography

While specific parameters are highly dependent on the scanner technology and patient, the following provides general guidance.[\[9\]](#)[\[10\]](#)

Parameter	General Recommendation	Notes
Tube Voltage (kVp)	80-140 kVp	Lower kVp (e.g., 80-100 kVp) can increase vascular opacification, especially with lower contrast volumes.[9] Higher kVp may be needed for larger patients to reduce image noise.[9]
Tube Current (mAs)	Variable	Adjusted based on patient size and diagnostic task to optimize image quality and radiation dose.
Slice Thickness	0.6 - 1.25 mm	Thin slices are crucial for detailed vascular reconstruction.[10]
Reconstruction Interval	0.4 - 0.8 mm	Overlapping reconstructions improve the quality of multiplanar and 3D visualizations.[10]
Injection Rate	4 - 6 mL/sec	Higher injection rates can improve arterial enhancement.[11]
Scan Timing	Bolus tracking or test bolus	Essential for synchronizing image acquisition with peak arterial enhancement.[10]

## Experimental Protocols

### General Preparation Protocol

- Patient/Subject Preparation: Ensure the subject is well-hydrated, which is particularly important for patients with pre-existing renal conditions.[5] Fasting may be required depending on the specific procedure.

- Contrast Agent Preparation: Warm the iopromide solution to body temperature to reduce viscosity and improve patient tolerance.[12]
- Vascular Access: Establish secure intravenous or intra-arterial access. For CT angiography, a large-bore catheter (e.g., 18-20 gauge) in an antecubital vein is typically used to accommodate high injection rates.[11]

## Protocol for CT Angiography of the Renal Arteries

This protocol is an example and should be adapted based on available equipment and specific research needs.[9][13][14]

- Non-Contrast Scan: Acquire a low-dose non-contrast scan of the kidneys to identify calcifications and to serve as a baseline.
- Contrast Injection:
  - Administer 50-100 mL of Iopromide (300 or 370 mgI/mL) at an injection rate of 4-5 mL/sec.
  - Follow the contrast bolus with a 30-50 mL saline flush at the same injection rate to push the contrast through the peripheral veins and into the central circulation.
- Scan Timing:
  - Utilize an automated bolus tracking technique. Place a region of interest (ROI) in the abdominal aorta at the level of the renal arteries.
  - Initiate scanning when the enhancement in the ROI reaches a predefined threshold (e.g., 100-150 Hounsfield Units above baseline).
- Image Acquisition:
  - Acquire helical images through the kidneys and renal arteries.
  - Use a low tube voltage (e.g., 100 kVp) for patients with a body weight under 80 kg to enhance vascular opacification.[9]
  - Employ thin slice reconstruction (e.g., 0.625 mm) for detailed analysis.

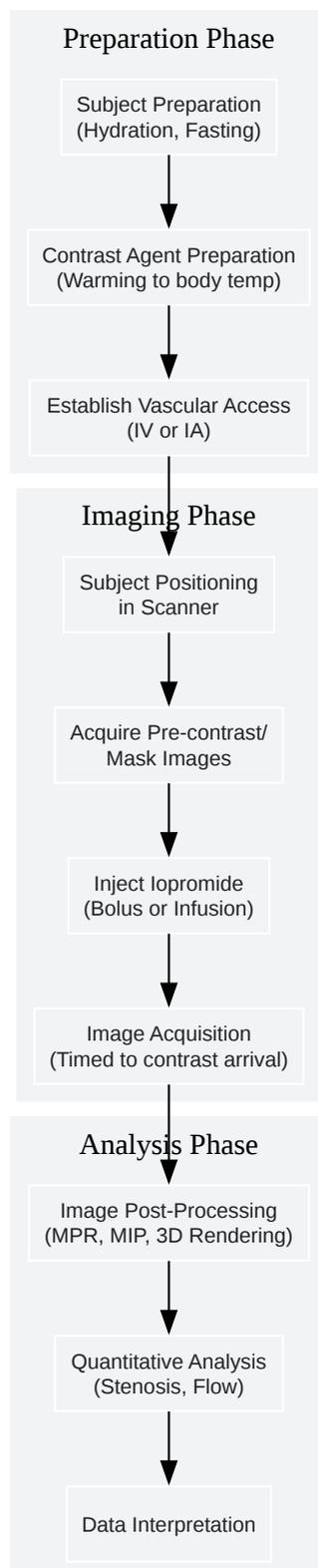
- Post-Processing:
  - Generate multiplanar reformats (MPR) and maximum intensity projections (MIP) to visualize the renal vasculature.
  - Volume rendering techniques can provide 3D visualizations.

## Protocol for Digital Subtraction Angiography (DSA)

- Catheter Placement: Under fluoroscopic guidance, a catheter is advanced to the vessel of interest.
- Mask Image Acquisition: A non-contrast image (mask) of the region of interest is acquired.
- Contrast Injection: A small bolus of iopromide is injected through the catheter. The volume and concentration depend on the vessel being imaged (see Table 2).
- Image Acquisition: A series of images are rapidly acquired as the contrast flows through the vessels.
- Image Processing: The mask image is digitally subtracted from the contrast-filled images, resulting in a high-contrast image of the vasculature.

## Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for an iopromide-enhanced angiography experiment.



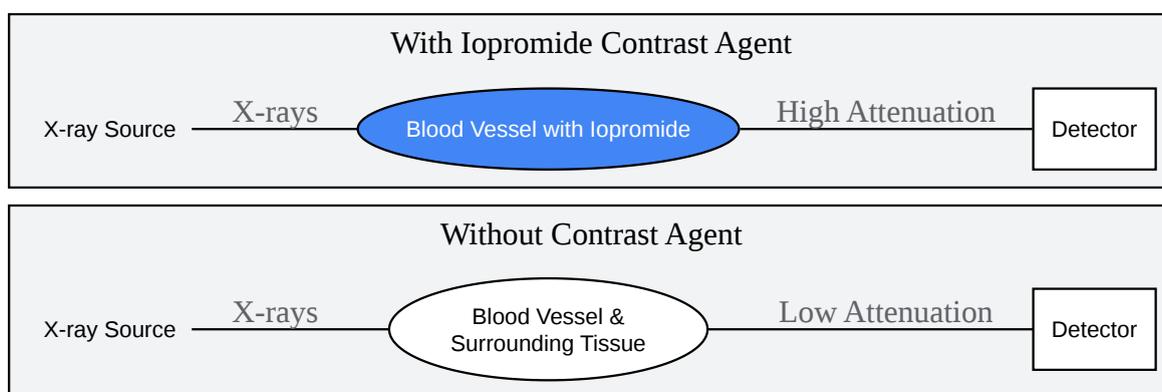
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Caption: Generalized workflow for iopromide-enhanced angiography.

## Mechanism of Action

The mechanism of action for iopromide is physical rather than pharmacological. As an iodinated contrast agent, it resides within the vascular and interstitial spaces without significant cellular uptake.[3] The iodine atoms in the iopromide molecule absorb X-rays more effectively than the surrounding tissues. This differential absorption creates the contrast seen on the resulting images, allowing for the clear delineation of blood vessels.

The following diagram illustrates the basic principle of X-ray attenuation by the contrast agent.



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Caption: Principle of X-ray attenuation with and without contrast.

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